

LH-846: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: LH-846

Cat. No.: B1675232

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and experimental use of **LH-846**, a selective inhibitor of Casein Kinase 1 delta (CK1δ). The information is compiled to assist researchers in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

LH-846, with the chemical name N-(5-Chloro-6-methyl-2-benzothiazolyl)benzeneacetamide, is a synthetic compound used in cell signaling research.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
CAS Number	639052-78-1	[1]
Molecular Formula	C ₁₆ H ₁₃ ClN ₂ OS	[1]
Molecular Weight	316.8 g/mol	[1]
Appearance	White to beige powder	[1]
Purity	>98% (HPLC)	[1]
Solubility	Soluble to 100 mM in DMSO. Soluble to 5 mg/mL in DMF.	[1][2]
Storage Temperature	-20°C	[1]
Shipping Temperature	Shipped at ambient temperature.	[1]

Safety and Handling Guidelines

LH-846 is intended for in vitro research use only and is not for use in humans or for diagnostic or therapeutic purposes.[1] As with any chemical compound, appropriate safety precautions should be taken.

Hazard Identification

LH-846 is classified as having acute oral toxicity (Category 4) and may cause long-lasting harmful effects to aquatic life.[1]

- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H413: May cause long lasting harmful effects to aquatic life.[1]

Precautionary Measures

The following safety phrases and handling precautions should be observed:

Safety Phrase	Description	Source
S22	Do not breathe dust.	[1]
S24/25	Avoid contact with skin and eyes.	[1]
S36/37/39	Wear suitable protective clothing, gloves and eye/face protection.	[1]

General Handling Precautions:

- Work in a well-ventilated area.
- Avoid generating dust.
- Use personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Wash hands thoroughly after handling.

First Aid Measures

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.
- If on Skin: Wash with plenty of soap and water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

Detailed toxicological studies on **LH-846** are not widely available in the public domain. However, the available information indicates potential for toxic fumes upon combustion.[3] The primary known hazard is acute oral toxicity.[1]

Experimental Protocols

Stock Solution Preparation

For in vitro experiments, a stock solution of **LH-846** can be prepared by dissolving the compound in DMSO to a concentration of up to 100 mM.[\[1\]](#)

Protocol:

- Accurately weigh the required amount of **LH-846** powder.
- Add the appropriate volume of DMSO to achieve the desired concentration.
- If necessary, gentle heating and/or sonication can be used to aid dissolution.[\[4\]](#)
- Store the stock solution at -20°C.

Working Solution Preparation for In Vitro Experiments

For cell-based assays, the stock solution should be diluted to the desired working concentration using the appropriate cell culture medium. It is recommended to prepare working solutions fresh for each experiment.

In Vivo Experiment Solution Preparation

For in vivo experiments, it is recommended to prepare the dosing solution fresh on the day of use.[\[4\]](#) The specific formulation will depend on the animal model and route of administration. A general protocol for preparing a solution for in vivo use is as follows:

- Add each solvent one by one to the **LH-846** powder.[\[4\]](#) A suggested starting point for formulation could involve a mixture of solvents such as DMSO and saline, with the percentages of each solvent adjusted based on solubility and toxicity considerations.
- Ensure complete dissolution, using heat and/or sonication if necessary.[\[4\]](#)

Example Experimental Use: Inhibition of CKIδ-dependent Phosphorylation

LH-846 has been used to inhibit the CK1 δ -dependent phosphorylation of the PER1 protein in HEK293T cells at concentrations of 3 or 10 μ M.[4]

Mechanism of Action and Signaling Pathway

LH-846 is a selective inhibitor of Casein Kinase 1 delta (CK1 δ).^[1] CK1 δ is a serine/threonine kinase that plays a crucial role in the regulation of the circadian rhythm by phosphorylating the PER1 protein, leading to its degradation.^{[1][2]} By inhibiting CK1 δ , **LH-846** prevents the phosphorylation and subsequent degradation of PER1, which can lengthen the circadian period.^{[2][5]}

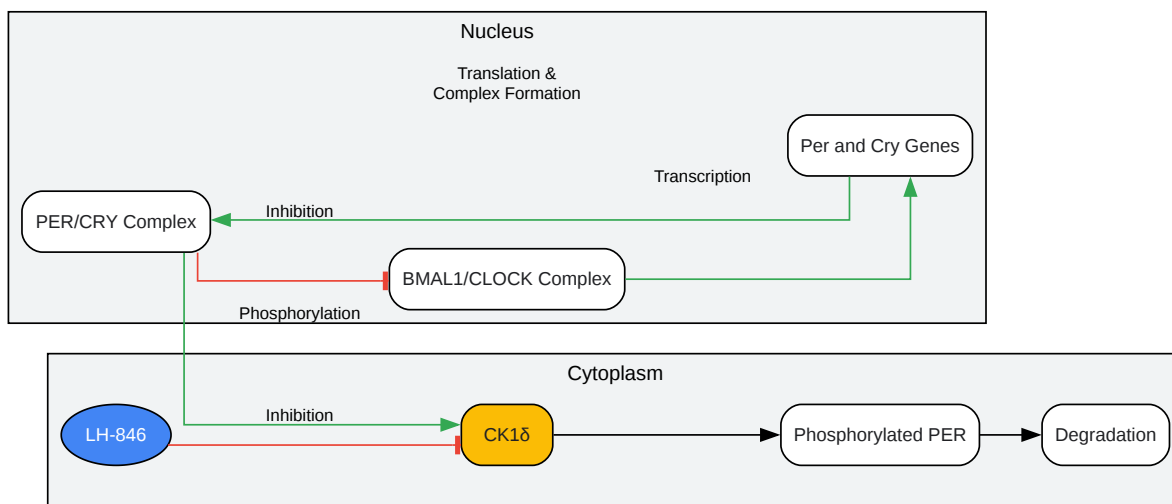
Kinase Selectivity

LH-846 exhibits selectivity for CK1 δ over other related kinases.

Kinase	IC ₅₀	Source
CK1 δ	290 nM	^{[2][4]}
CK1 ϵ	1.3 μ M	^{[2][4]}
CK1 α	2.5 μ M	^{[2][4]}
CK2	No inhibitory activity	^{[2][5]}

Signaling Pathway Diagram

The following diagram illustrates the role of CK1 δ in the circadian rhythm pathway and the inhibitory effect of **LH-846**.



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Caption: **LH-846** inhibits CK1δ-mediated phosphorylation and degradation of PER protein.

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